

IUPAC name for 1,7-Bis-Boc-1,4,7-triazaheptane

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Compound of Interest

Compound Name: 1,7-Bis-Boc-1,4,7-triazaheptane

Cat. No.: B1663945

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An In-depth Technical Guide to **1,7-Bis-Boc-1,4,7-triazaheptane**

Introduction

1,7-Bis-Boc-1,4,7-triazaheptane, a versatile polyamine derivative, is a key building block in medicinal chemistry and organic synthesis. Its structure, featuring a triazaheptane backbone with two terminal amine functionalities protected by tert-butoxycarbonyl (Boc) groups, makes it an invaluable intermediate for the synthesis of complex molecules. The Boc protecting groups offer stability under various reaction conditions and can be selectively removed under acidic conditions, allowing for subsequent functionalization of the primary amines.^{[1][2]}

This technical guide provides a comprehensive overview of **1,7-Bis-Boc-1,4,7-triazaheptane**, including its chemical properties, a detailed synthesis protocol, and its applications in drug development and bioconjugation. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development.

Chemical Properties and Identifiers

A summary of the key chemical properties and identifiers for **1,7-Bis-Boc-1,4,7-triazaheptane** is presented in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
IUPAC Name	tert-butyl N-[2-[2-[(2-methylpropan-2-yl)oxycarbonylamino]ethylamino]ethyl]carbamate[3]
Alternate IUPAC Name	tert-butyl 2-({2-[(tert-butoxycarbonyl)amino]ethyl}amino)ethylcarbamate
CAS Number	117499-16-8[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₂₉ N ₃ O ₄ [2][3][4]
Molecular Weight	303.4 g/mol [2][3][4]
Appearance	Syrupy liquid to white solid[3] or white powder[1]
Purity	≥97% (NMR)[3], 98%[2]
Storage Conditions	0 to 8 °C[3], -20°C[2]
MDL Number	MFCD11226825[3]
PubChem ID	15157893[3][4]
InChI	1S/C14H29N3O4/c1-13(2,3)20-11(18)16-9-7-15-8-10-17-12(19)21-14(4,5)6/h15H,7-10H2,1-6H3,(H,16,18)(H,17,19)
InChIKey	KNORWRWRHJAV-UHFFFAOYSA-N

Synthesis of 1,7-Bis-Boc-1,4,7-triazaheptane

A common and efficient method for the synthesis of **1,7-Bis-Boc-1,4,7-triazaheptane** involves the selective protection of the primary amines of diethylenetriamine (DETA).

Experimental Protocol

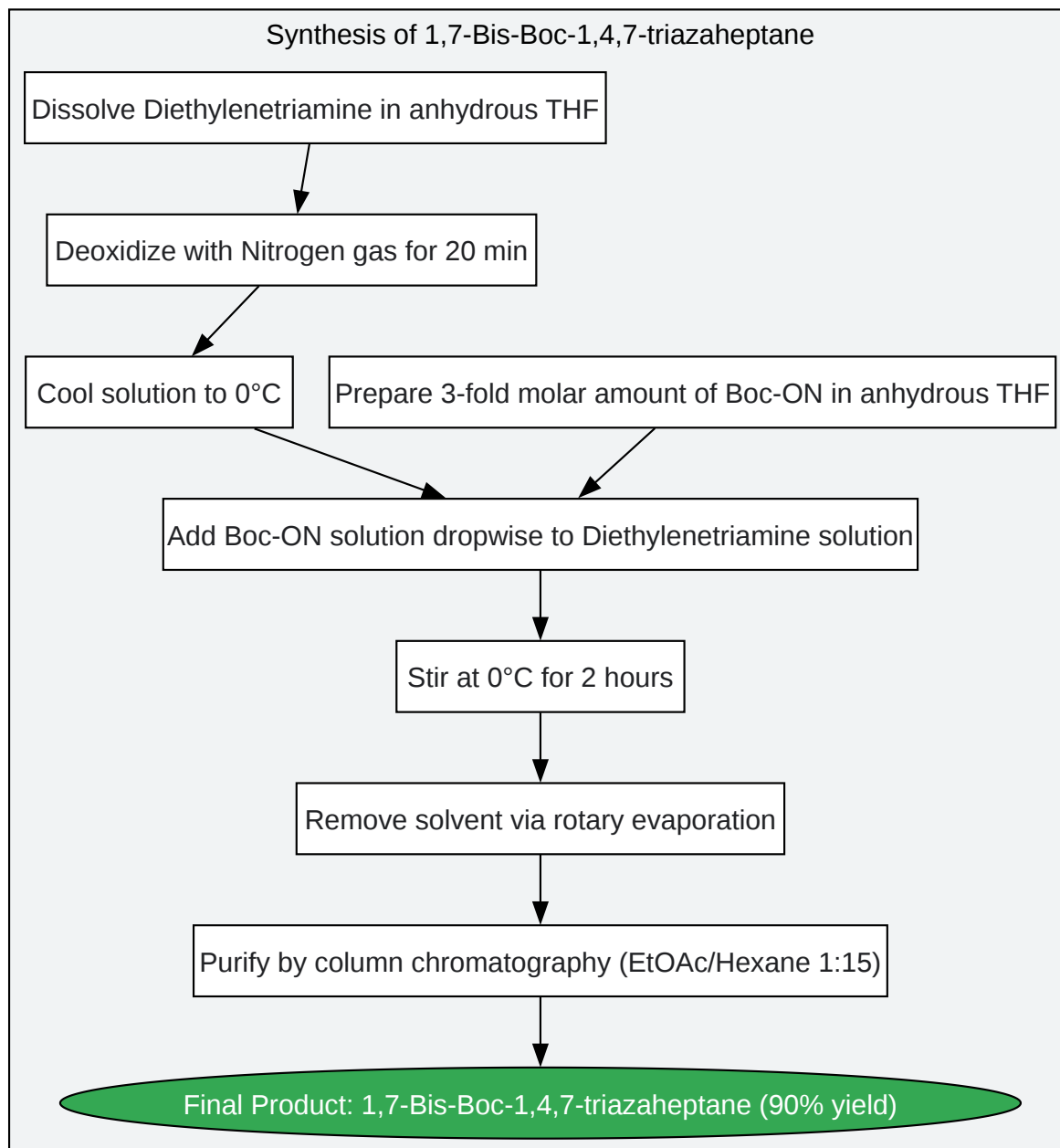
A detailed procedure for the synthesis is as follows:

- Preparation of Reactants: Dissolve diethylenetriamine (1.03 g, 10 mmol) in 10 mL of anhydrous tetrahydrofuran (THF). To deoxidize the solution, bubble nitrogen gas through it

for 20 minutes. In a separate flask, dissolve a three-fold molar equivalent of 2-(tert-butoxycarbonyloxyimino)-2-phenylacetonitrile (Boc-ON) in 15 mL of anhydrous THF.[1]

- **Reaction:** Cool the diethylenetriamine solution to 0 °C using an ice bath. Slowly add the Boc-ON solution dropwise to the cooled DETA solution. Maintain the reaction mixture at 0 °C and continue stirring for 2 hours.[1]
- **Work-up and Purification:** After the reaction is complete, remove the THF solvent using a rotary evaporator under reduced pressure. The crude product is then purified by column chromatography using a solvent mixture of ethyl acetate and hexane (1:15, v/v) as the eluent. This process yields the final product, **1,7-Bis-Boc-1,4,7-triazaheptane**, with a reported yield of 90%.[1]

Synthesis Workflow Diagram



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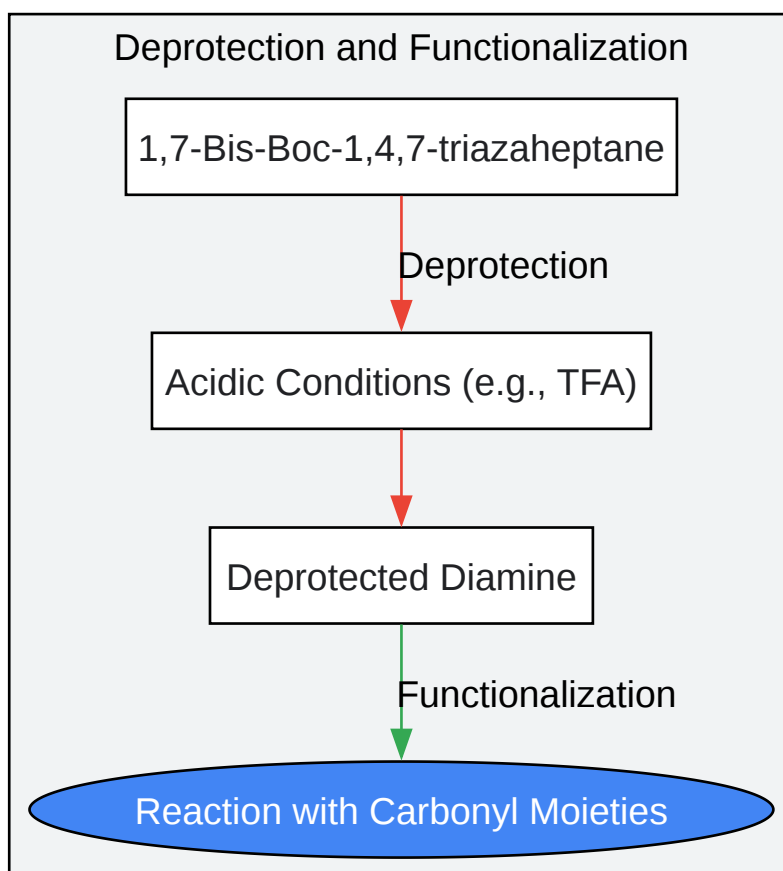
Caption: Workflow for the synthesis of **1,7-Bis-Boc-1,4,7-triazaheptane**.

Applications in Drug Development and Research

The unique structural features of **1,7-Bis-Boc-1,4,7-triazaheptane** make it a valuable tool in several areas of pharmaceutical and chemical research.

Role as a Linker and Intermediate

The Boc-protected amines allow for the selective modification of the secondary amine, while the terminal primary amines can be deprotected under acidic conditions for further conjugation. This makes it an excellent linker for various applications.^{[1][2]}

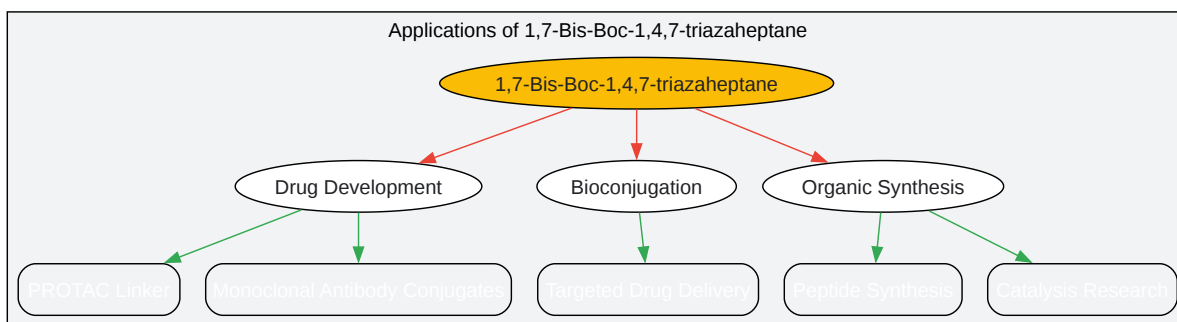


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Caption: Deprotection and subsequent functionalization pathway.

Key Research Applications

- **PROTACs Synthesis:** **1,7-Bis-Boc-1,4,7-triazaheptane** serves as an alkyl/ether-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] PROTACs are heterobifunctional molecules that can induce the degradation of specific target proteins.
- **Bioconjugation:** This compound is employed in bioconjugation to link biomolecules to other molecules or surfaces. This is crucial for creating targeted drug delivery systems.[3]
- **Bifunctional Chelators:** It is used in the preparation of bifunctional chelators, which are subsequently used in the synthesis of monoclonal antibody conjugates for tumor targeting.[1][6]
- **Peptide Synthesis:** The Boc protecting groups make it an ideal reagent for peptide synthesis where temporary protection of amine groups is necessary.[3]
- **Catalysis Research:** The compound is also explored in catalytic processes to enhance reaction efficiency and selectivity.[3]



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Caption: Key application areas of **1,7-Bis-Boc-1,4,7-triazaheptane**.

Safety Information

It is important to handle **1,7-Bis-Boc-1,4,7-triazaheptane** with appropriate safety precautions.

- Signal Word: Warning
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Conclusion

1,7-Bis-Boc-1,4,7-triazaheptane is a highly valuable and versatile compound in modern chemical and pharmaceutical research. Its utility as a linker and synthetic intermediate is well-established, with significant applications in the development of targeted therapies like PROTACs and antibody-drug conjugates. The straightforward synthesis and the ability to selectively deprotect the amine functionalities ensure its continued importance in the design and creation of novel therapeutic agents and complex molecular architectures. Researchers and drug development professionals will find this compound to be an essential tool in their synthetic endeavors.

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References

1. 1,7-Bis-boc-1,4,7-triazaheptane | 117499-16-8 [chemicalbook.com]
2. 1,7-BIS-BOC-1,4,7-TRIAZAHEPTANE, 117499-16-8 | BroadPharm [broadpharm.com]
3. chemimpex.com [chemimpex.com]
4. Page loading... [wap.guidechem.com]
5. 1,7-Bis-boc-1,4,7-triazaheptane, CasNo.117499-16-8 Hunan chemfish Pharmaceutical co.,Ltd China (Mainland) [chemfish.lookchem.com]

- 6. echemi.com [echemi.com]
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